

# An In-depth Technical Guide to the Safe Handling of Chloromethyl Thiocyanate

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## Compound of Interest

Compound Name: *Chloromethyl thiocyanate*

Cat. No.: *B146332*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **Chloromethyl thiocyanate** (CAS No. 3268-79-9). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical compound safely and effectively.

## Chemical and Physical Properties

**Chloromethyl thiocyanate** is a clear, colorless to pale yellow liquid.<sup>[1]</sup> It is a combustible and moisture-sensitive compound.<sup>[2][3]</sup> A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>2</sub> CINS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	107.56 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Clear, colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	76-78 °C @ 15 mmHg	<a href="#">[2]</a>
185 °C	<a href="#">[4]</a>	
Density	1.370 g/cm <sup>3</sup> at 25 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Flash Point	83 °C (181.4 °F) - closed cup	<a href="#">[1]</a> <a href="#">[2]</a>
84 °C - closed cup	<a href="#">[5]</a>	
Refractive Index	n <sub>20/D</sub> 1.515	
Solubility	Decomposes in water	<a href="#">[2]</a>

## Hazard Identification and Toxicity

**Chloromethyl thiocyanate** is a hazardous and highly toxic compound that presents significant health risks upon exposure.[\[1\]](#) It is classified as acutely toxic if inhaled, ingested, or in contact with skin.[\[1\]](#)[\[6\]](#) The compound is a lachrymator, meaning it can cause an increased flow of tears.[\[2\]](#)[\[3\]](#)

GHS Hazard Statements:[\[1\]](#)[\[6\]](#)

- H227: Combustible liquid
- H300/H301/H302: Fatal/Toxic/Harmful if swallowed
- H310/H312: Fatal/Harmful in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation

- H330/H332: Fatal/Harmful if inhaled
- H335: May cause respiratory irritation
- EUH032: Contact with acids liberates very toxic gas.

Potential Health Effects:[2]

- Inhalation: May cause burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting. High concentrations can lead to central nervous system depression and asphyxiation. Aspiration may result in pulmonary edema.
- Skin Contact: Causes skin irritation and may be harmful if absorbed through the skin. It can lead to cyanosis of the extremities.
- Eye Contact: As a lachrymator, it causes tearing and may lead to chemical conjunctivitis and corneal damage.
- Ingestion: Causes gastrointestinal irritation with symptoms including nausea, vomiting, and diarrhea. It may be harmful if swallowed.

NFPA 704 Diamond:[6]

Caption: NFPA 704 Diamond for **Chloromethyl thiocyanate**[6]

## Personal Protective Equipment (PPE) and Engineering Controls

Due to the hazardous nature of **Chloromethyl thiocyanate**, stringent personal protective measures and engineering controls are mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][7]
- Facilities must be equipped with an eyewash station and a safety shower.[2]

#### Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are required.[2]
- Skin Protection:
  - Wear appropriate chemical-resistant gloves (e.g., Butyl rubber or Viton®). Nitrile gloves may offer limited protection.[7] Always inspect gloves for integrity before use.
  - A flame-retardant lab coat and a chemical-resistant apron should be worn over personal clothing.[7]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. A NIOSH/MSHA-approved respirator is necessary if workplace conditions warrant its use.[2][8]
- Footwear: Closed-toe, chemical-resistant shoes are required.[7]

## Handling and Storage Procedures

#### General Handling:

- Avoid all personal contact, including inhalation of vapors or mist.[7]
- Wash hands thoroughly after handling.[2][8]
- Use non-sparking tools and take precautionary measures against static discharge.[2][7]
- Keep away from heat, sparks, and open flames.[2][3][7]
- Do not eat, drink, or smoke when using this product.[6][8]

#### Storage:

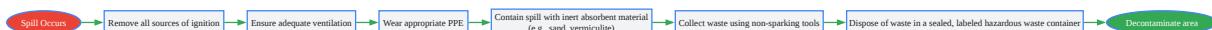
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][3]

- Keep containers tightly closed.[2][3]
- Store protected from moisture.[2]
- Keep away from sources of ignition.[2][3]
- Incompatible materials include strong oxidizing agents, strong bases, acids, alcohols, and amines.[2][3]

## Accidental Release and First Aid Measures

### Accidental Release Measures:

In the event of a spill, the following protocol should be followed:



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Caption: Accidental Release Response Workflow

### First Aid Measures:

Immediate medical attention is required for any exposure.

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.	<a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical aid.	<a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Do not allow the victim to rub or close their eyes. Seek immediate medical attention.	<a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[2]</a>

## Stability and Reactivity

- Chemical Stability: The compound is stable under normal temperatures and pressures but is sensitive to moisture.[\[2\]](#)[\[3\]](#)

- Conditions to Avoid: Incompatible materials, ignition sources, excess heat, and moisture should be avoided.[2]
- Incompatibility: It is incompatible with strong oxidizing agents, acids, alcohols, amines, heat, and water.[2]
- Hazardous Decomposition Products: Upon decomposition, it can release toxic gases and vapors, including hydrogen chloride, hydrogen cyanide, nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[2][3]
- Hazardous Polymerization: Hazardous polymerization has not been reported.[2]

## Experimental Protocols and Applications

**Chloromethyl thiocyanate** is utilized in organic synthesis as a reagent for introducing the chloromethyl group and as a cross-linking agent.[1][4]

Example Application: Synthesis of 1-thiocyanomethyl-3-methylimidazolium chloride

While a detailed experimental protocol is not available in the provided search results, the reaction involves the combination of **Chloromethyl thiocyanate** with 1-methylimidazole to yield the imidazolium salt.[1] This reaction highlights its utility in the synthesis of ionic liquids.

Chloromethylation of Aromatic Compounds

**Chloromethyl thiocyanate** can be used for the chloromethylation of aromatic compounds. This process typically involves reacting the aromatic compound with dimethoxymethane and chlorosulfonic acid, catalyzed by  $ZnI_2$  in  $CH_2Cl_2$  under mild conditions, resulting in good to excellent yields of the chloromethyl derivatives.[1]

## Disposal Considerations

All waste containing **Chloromethyl thiocyanate** must be treated as hazardous waste.[3][7]

- Waste Collection: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated and properly labeled hazardous waste container.[7]

- Containerization: Ensure the waste container is sealed and stored in a secure, well-ventilated area away from incompatible materials.[7]
- Disposal: Dispose of the waste in accordance with all local, state, and federal regulations. This should be handled by a licensed chemical disposal agency.[3][8]

This technical guide is intended to provide essential safety information for handling **Chloromethyl thiocyanate**. It is imperative that all users of this chemical are thoroughly trained in its safe handling and emergency procedures. Always refer to the most current Safety Data Sheet (SDS) for this compound before use.

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